

# Application Note: Comprehensive Steroid Metabolite Profiling using Liquid Chromatography-Mass Spectrometry

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## Compound of Interest

Compound Name: Pregnanediol

Cat. No.: B7821471

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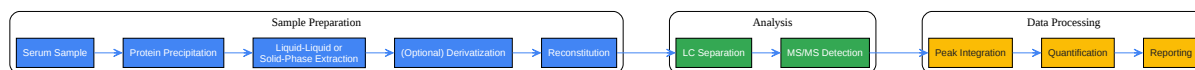
## Introduction

Steroid hormones regulate a vast array of physiological processes, including gene expression, sexual differentiation, and metabolism.<sup>[1]</sup> Imbalances in steroid metabolism are implicated in the development and progression of numerous diseases, such as cancer, cardiovascular disease, and neurodegenerative disorders.<sup>[1]</sup> Consequently, the accurate and sensitive measurement of steroid metabolites in biological samples is crucial for both clinical diagnostics and biomedical research.

While immunoassays have traditionally been used for steroid analysis, they can suffer from a lack of specificity due to cross-reactivity between structurally similar steroids.<sup>[2][3][4][5]</sup> Liquid chromatography-mass spectrometry (LC-MS/MS) has emerged as the gold standard for steroid analysis, offering superior specificity, sensitivity, and the ability to simultaneously measure a comprehensive panel of steroids in a single run.<sup>[2][3][5][6][7]</sup> This application note provides a detailed protocol for the profiling of steroid metabolites in human serum using LC-MS/MS.

## Experimental Workflow

The overall workflow for steroid metabolite profiling involves sample preparation, LC-MS/MS analysis, and data processing.

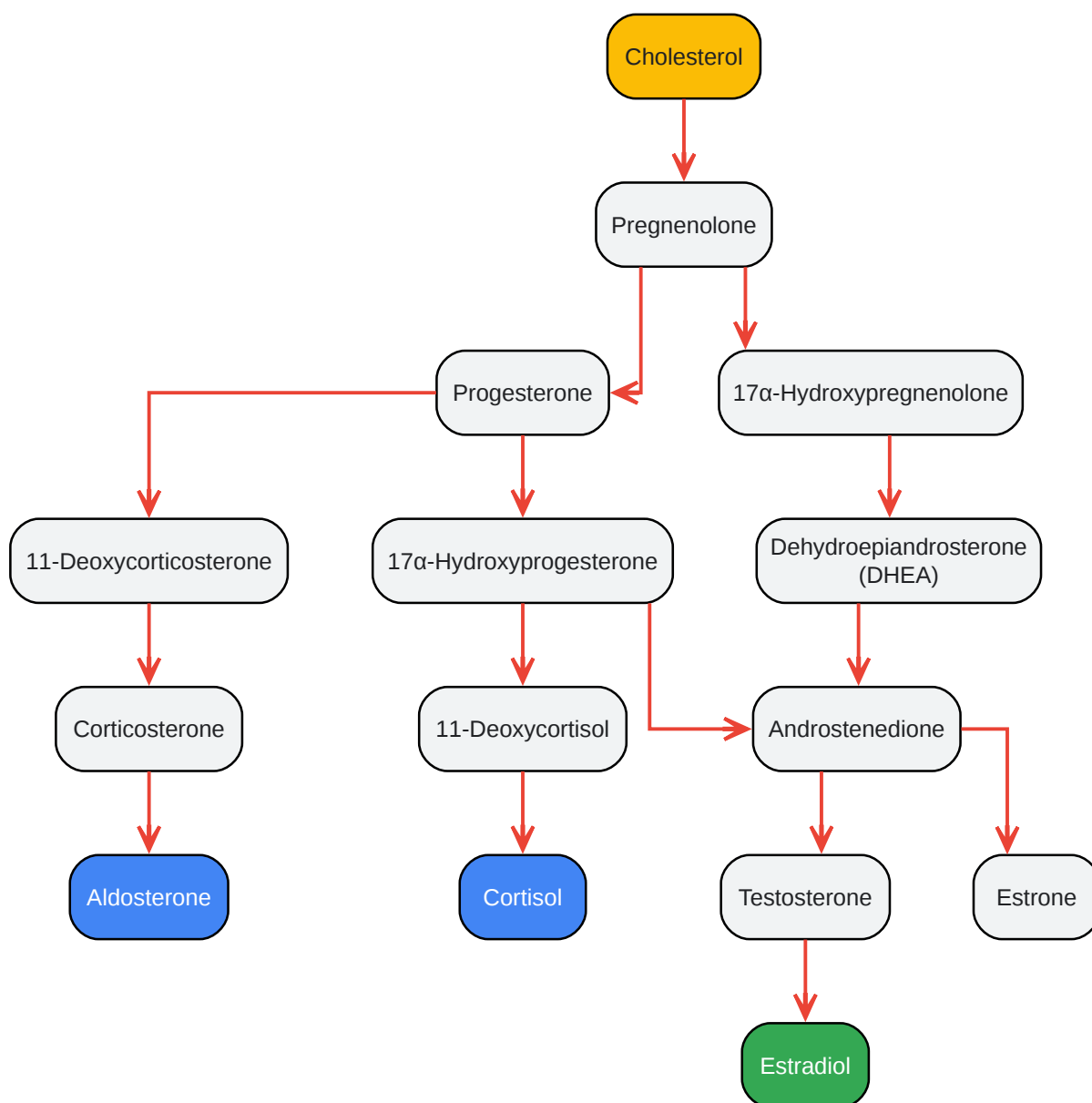


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Figure 1: Experimental workflow for LC-MS/MS steroid profiling.

## Steroid Biosynthesis Pathway

The following diagram illustrates a simplified overview of the major steroid biosynthesis pathways.



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